

A Technical Guide to Fludrocortisone-d5: Commercial Availability and Applications

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Compound of Interest

Compound Name: Fludrocortisone-d5

Cat. No.: B12419745

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fludrocortisone-d5**, a deuterated analog of the synthetic mineralocorticoid, Fludrocortisone. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its commercial suppliers, product specifications, and its critical role as an internal standard in analytical methodologies. Furthermore, this guide delves into the mechanism of action of fludrocortisone and provides an exemplary experimental protocol for its quantification in biological matrices.

Commercial Suppliers and Availability

Fludrocortisone-d5 is available from several commercial suppliers specializing in stable isotope-labeled compounds for research purposes. The product is primarily intended for use as an internal standard in analytical and pharmacokinetic studies.^{[1][2]} Below is a summary of key suppliers and their product offerings.

Supplier	Product Name	Catalog Number	Purity	Storage	Availability
MedchemExpress	Fludrocortisone-d5	HY-108197S	---	Powder: -20°C (3 years), 4°C (2 years); In solvent: -80°C (6 months), -20°C (1 month)	Inquire
Veeprho	Fludrocortisone-D5	---	---	---	Request a Quote
Simson Pharma	Fludrocortisone-D5	F620003	---	---	Custom Synthesis
Pharmaffiliates	Fludrocortisone-d5 (Major)	PA STI 041460	---	2-8°C Refrigerator	Please enquire
LGC Standards	Fludrocortisone-d5 (Major)	TRC-F428102	>95% (HPLC)	-20°C	Please enquire

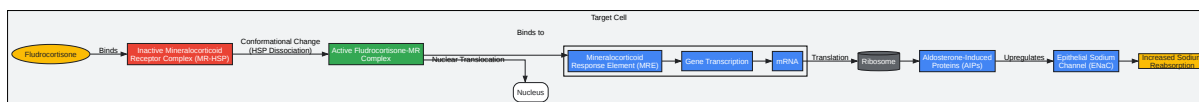
Note: Product specifications and availability are subject to change. Please consult the respective supplier's website for the most current information.

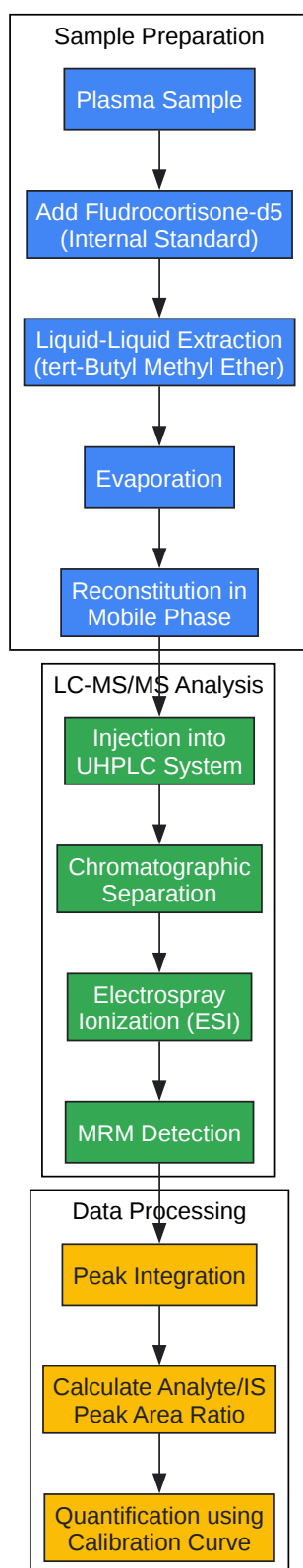
Physicochemical Properties and Applications

Fludrocortisone-d5 is a synthetic steroid and a deuterated form of fludrocortisone.^{[3][4]} Its primary application lies in its use as an internal standard for the quantitative analysis of fludrocortisone in biological samples by mass spectrometry (MS) techniques, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[5] The stable isotope label ensures that **Fludrocortisone-d5** has nearly identical chemical and physical properties to the unlabeled analyte, but with a distinct mass-to-charge ratio (m/z), allowing for accurate and precise quantification.

Mechanism of Action of Fludrocortisone

Fludrocortisone exerts its physiological effects by acting as a potent agonist for the mineralocorticoid receptor (MR). The mechanism of action is primarily genomic, involving the regulation of gene expression in target tissues, particularly the kidneys.





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